

Handling ODM-204: A Guide to Laboratory Safety and Operations

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Compound of Interest

Compound Name: ODM-204

Cat. No.: B1150134

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Disclaimer: This document provides guidance on the handling of the investigational compound **ODM-204** based on general principles for potent pharmaceutical agents. An official Safety Data Sheet (SDS) for **ODM-204** is not publicly available. Researchers must consult the manufacturer or supplier for a specific SDS and conduct a thorough risk assessment before handling this compound.

ODM-204 is an investigational, nonsteroidal dual inhibitor of the CYP17A1 enzyme and the androgen receptor (AR), developed for the treatment of castration-resistant prostate cancer (CRPC).[1][2] As a potent, biologically active molecule designed to modulate critical hormonal pathways, strict adherence to safety protocols is essential to minimize occupational exposure and ensure a safe laboratory environment.

Essential Safety and Handling Plan

Handling potent compounds like **ODM-204** requires a multi-faceted approach encompassing engineering controls, administrative procedures, and personal protective equipment. The primary routes of exposure to be controlled are inhalation of airborne particles and dermal contact.[3]

Hazard Assessment

Hazard Type	Description
Pharmacological	As a dual inhibitor of CYP17A1 and the androgen receptor, ODM-204 is designed to potentially disrupt steroid biosynthesis and androgen signaling.[2][3] Accidental exposure could lead to hormonal effects.
Toxicological	While clinical trials reported mild adverse effects such as fatigue, nausea, and weight changes in patients, the toxicity of the pure, concentrated compound in a laboratory setting is not fully characterized.[4][5] New chemical entities without extensive toxicological data should be handled as potentially hazardous.[6]
Physical	The compound is likely a solid (powder). This form presents a significant risk of aerosolization during handling, such as weighing and transferring.[3]

Personal Protective Equipment (PPE)

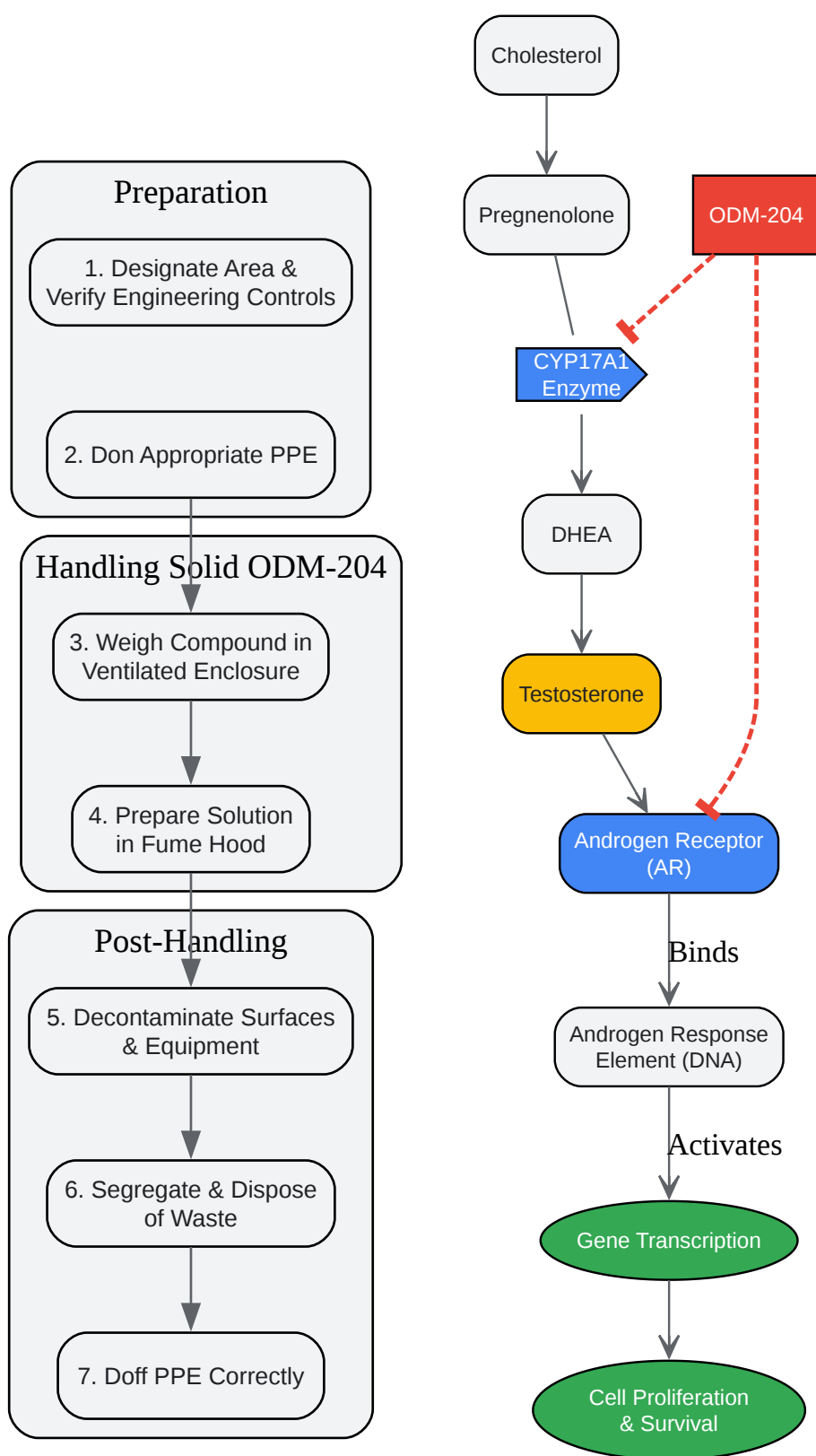
The selection of PPE is dictated by the specific task and the potential for exposure. A risk-based approach should be adopted.[7]

Task	Minimum Required PPE
Handling Unopened Containers	Nitrile gloves, lab coat, safety glasses.
Weighing & Transferring (Solid Form)	Double nitrile gloves, disposable impervious gown with closed cuffs, hair cover, shoe covers, safety glasses with side shields or chemical splash goggles, and a fit-tested N95 or higher respirator. All operations must be performed within a certified chemical fume hood, ventilated balance enclosure, or glove box. [6] [8]
Preparing Solutions	Double nitrile gloves, disposable impervious gown, safety glasses with side shields or chemical splash goggles. Work should be conducted in a chemical fume hood.
Administering to Animals	Nitrile gloves, lab coat or disposable gown, safety glasses.
Handling Waste	Double nitrile gloves, disposable gown, safety glasses or goggles.

Operational Plan: Step-by-Step Handling

- Designated Area: All work with solid **ODM-204** must be conducted in a designated area with restricted access, such as a dedicated fume hood or a potent compound handling room.[\[8\]](#) The area should be clearly marked with warning signs.
- Engineering Controls: Use primary engineering controls to minimize exposure. This includes certified chemical fume hoods, ventilated balance enclosures, or glove boxes for handling powders.[\[6\]](#) The facility should have single-pass air handling, and the potent compound area should be under negative pressure relative to adjacent spaces.[\[8\]](#)
- Weighing the Compound:
 - Don all required PPE for handling solids.
 - Perform weighing within a ventilated balance enclosure or fume hood.

- Use a dedicated set of spatulas and weigh boats.
- Carefully transfer the weighed powder to a sealable container.
- Preparing Stock Solutions:
 - Don appropriate PPE for handling liquids.
 - In a chemical fume hood, add solvent to the container with the pre-weighed **ODM-204**.
 - Ensure the container is securely capped before mixing or vortexing.
- Decontamination:
 - After each operation, decontaminate all surfaces (weigh boats, spatulas, work surfaces) with an appropriate solvent (e.g., 70% ethanol or as determined by solubility data) followed by a cleaning agent.[\[9\]](#)
 - Dispose of all contaminated disposable materials as hazardous waste.



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